

Application Notes and Protocols for the Determination of Alcohols Using Cesium Dichromate

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Compound of Interest

Compound Name: Cesium dichromate

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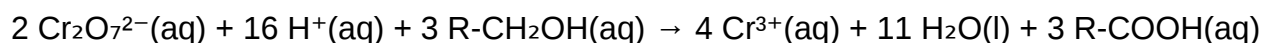
Introduction

The oxidation of alcohols by dichromate salts in an acidic medium is a well-established and robust method in analytical chemistry for both qualitative and quantitative analysis. While potassium and sodium dichromate are more commonly cited, **cesium dichromate** serves as an equally effective oxidizing agent, with the reactive species being the dichromate ion ($\text{Cr}_2\text{O}_7^{2-}$). This method is predicated on the principle that primary and secondary alcohols are oxidized to carboxylic acids and ketones, respectively, while the orange dichromate ion ($\text{Cr}_2\text{O}_7^{2-}$, Cr^{6+}) is reduced to the green chromium ion (Cr^{3+}).^{[1][2][3][4]} Tertiary alcohols, lacking a hydrogen atom on the carbon bearing the hydroxyl group, are resistant to oxidation under these conditions.^{[3][5]} This distinct color change provides a basis for both visual and spectrophotometric quantification of alcohols.

These application notes provide detailed protocols for the determination of alcohols using **cesium dichromate**, adaptable for various sample matrices including beverages and biological fluids. The methodologies are suitable for applications in quality control, clinical chemistry, and pharmaceutical analysis.

Principle of the Reaction

The fundamental reaction involves the oxidation of an alcohol by an acidified solution of **cesium dichromate**. The stoichiometry of the reaction with a primary alcohol (e.g., ethanol) to a carboxylic acid is as follows:



The observable change is the conversion of the orange dichromate solution to a green solution, characteristic of the Cr^{3+} ion.[4] This change in color can be measured spectrophotometrically or used as an endpoint indicator in titrimetric methods.

Quantitative Data Summary

The following tables summarize quantitative data derived from dichromate-based alcohol determination methods. While the specific data below was generated using potassium dichromate, similar performance characteristics are expected with **cesium dichromate** due to the identical reactive anion.

Table 1: Spectrophotometric Determination of Ethanol

Parameter	Value	Reference
Wavelength (λ_{max}) for Cr^{3+}	~600-620 nm	[6]
Wavelength (λ_{max}) for $\text{Cr}_2\text{O}_7^{2-}$	~440 nm	
Linearity Range	1.0% to 20.0% v/v	[7]
Limit of Detection (LOD)	0.25% v/v	[7]
Limit of Quantification (LOQ)	0.85% v/v	[7]
Correlation Coefficient (R^2)	> 0.99	[8]

Table 2: Titrimetric Determination of Ethanol in Wine

Parameter	Reagent Concentrations	Reference
Standard Dichromate Solution	0.1 N (approx. 33.7 g/L $K_2Cr_2O_7$)	[9]
Ferrous Ammonium Sulfate (FAS)	0.2 N (approx. 135 g/L)	[9]
Indicator	1,10-Phenanthroline Ferrous Sulfate	[9]

Experimental Protocols

Protocol 1: Spectrophotometric Determination of Ethanol

This protocol is suitable for the quantification of ethanol in clear liquid samples such as beverages or prepared extracts.

1. Reagent Preparation:

- Standard **Cesium Dichromate** Solution (0.1 N): Accurately weigh the appropriate amount of **cesium dichromate** ($Cs_2Cr_2O_7$) and dissolve it in deionized water. Slowly and carefully, with stirring, add concentrated sulfuric acid. Allow the solution to cool to room temperature and dilute to the final volume in a volumetric flask. Caution: The solution will become very hot.
- Ethanol Standards: Prepare a series of ethanol standards (e.g., 1%, 5%, 10%, 15%, 20% v/v) by diluting absolute ethanol with deionized water.

2. Experimental Procedure:

- Pipette a known volume (e.g., 1.0 mL) of the sample or standard into a reaction vessel (e.g., a screw-capped tube).
- Add a precise volume (e.g., 10.0 mL) of the standard **cesium dichromate** solution to each vessel.
- Prepare a blank using deionized water instead of the sample.

- Securely cap the vessels and mix the contents thoroughly.
- Incubate the vessels in a water bath at a controlled temperature (e.g., 60°C) for a specific time (e.g., 20-30 minutes) to ensure complete reaction.[\[6\]](#)[\[9\]](#)
- Cool the vessels to room temperature.
- If necessary, dilute the reacted solutions to a suitable volume with deionized water.
- Measure the absorbance of the solutions at the wavelength of maximum absorbance for Cr^{3+} (approximately 620 nm) using a spectrophotometer, zeroing the instrument with the blank.

3. Data Analysis:

- Construct a calibration curve by plotting the absorbance of the ethanol standards against their respective concentrations.
- Determine the concentration of ethanol in the unknown sample by interpolating its absorbance on the calibration curve.

Protocol 2: Titrimetric Determination of Ethanol (Back-Titration)

This method is robust and suitable for colored or turbid samples, such as wine, after appropriate sample preparation (e.g., distillation).[\[9\]](#)

1. Reagent Preparation:

- Standard **Cesium Dichromate** Solution (0.1 N): Prepared as described in Protocol 1.
- Ferrous Ammonium Sulfate (FAS) Solution (0.2 N): Dissolve ferrous ammonium sulfate in deionized water, and carefully add concentrated sulfuric acid. Dilute to the final volume. Standardization is not strictly necessary if a blank is run with each set of samples.[\[9\]](#)
- Indicator: 1,10-Phenanthroline ferrous sulfate solution or sodium diphenylamine sulfonate.

2. Experimental Procedure:

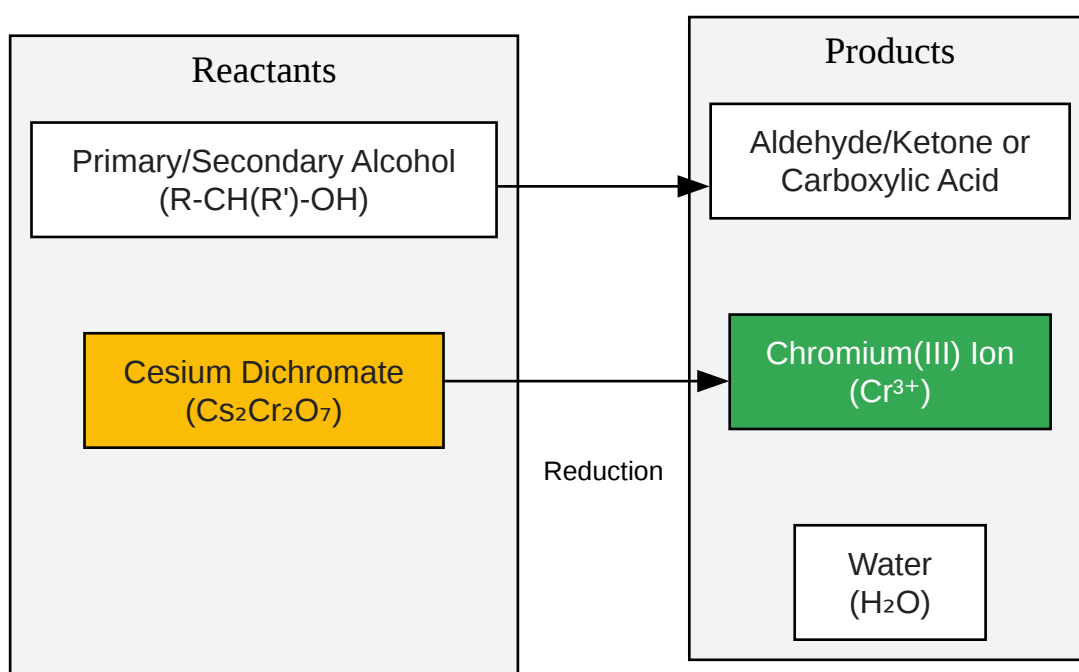
- Pipette a precise volume of the sample into a flask containing a known excess of the standard **cesium dichromate** solution.
- Prepare a blank by pipetting the same volume of deionized water into an identical amount of the standard **cesium dichromate** solution.
- Acidify both the sample and blank flasks with concentrated sulfuric acid.
- Allow the reaction to proceed for a set time, with heating if necessary, to ensure complete oxidation of the alcohol.[9]
- Cool the flasks to room temperature.
- Add a few drops of the indicator to each flask.
- Titrate the excess unreacted dichromate in both the blank and the sample flasks with the standardized FAS solution. The endpoint is indicated by a sharp color change (e.g., from green to reddish-brown with 1,10-phenanthroline).

3. Data Analysis:

- Calculate the volume of FAS required to react with the dichromate consumed by the ethanol:
 $V_{\text{consumed}} = V_{\text{blank}} - V_{\text{sample}}$.
- Calculate the moles of dichromate that reacted with the ethanol.
- Using the stoichiometry of the reaction, calculate the moles and subsequently the concentration of ethanol in the original sample.

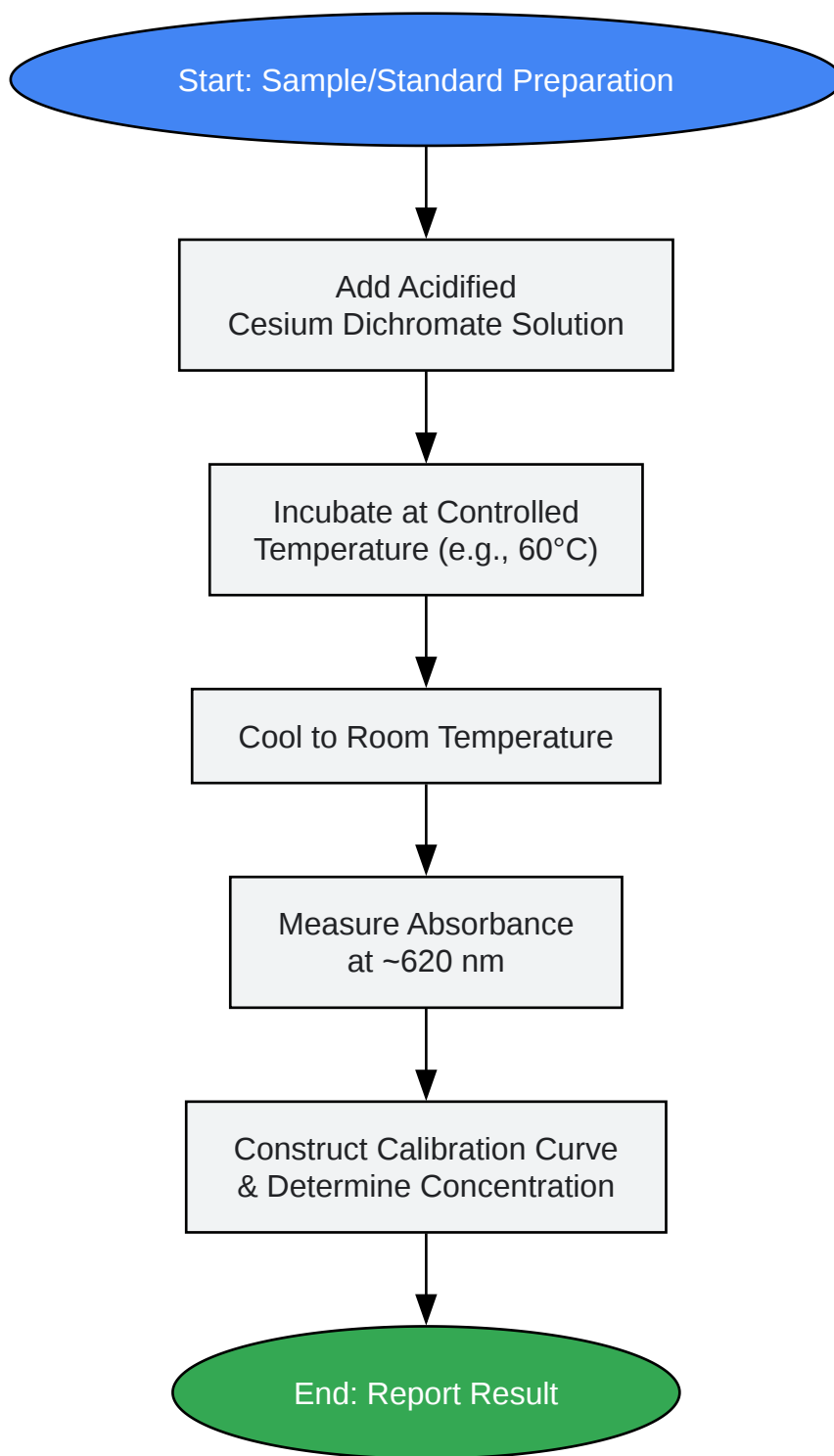
Visualizations

Oxidation



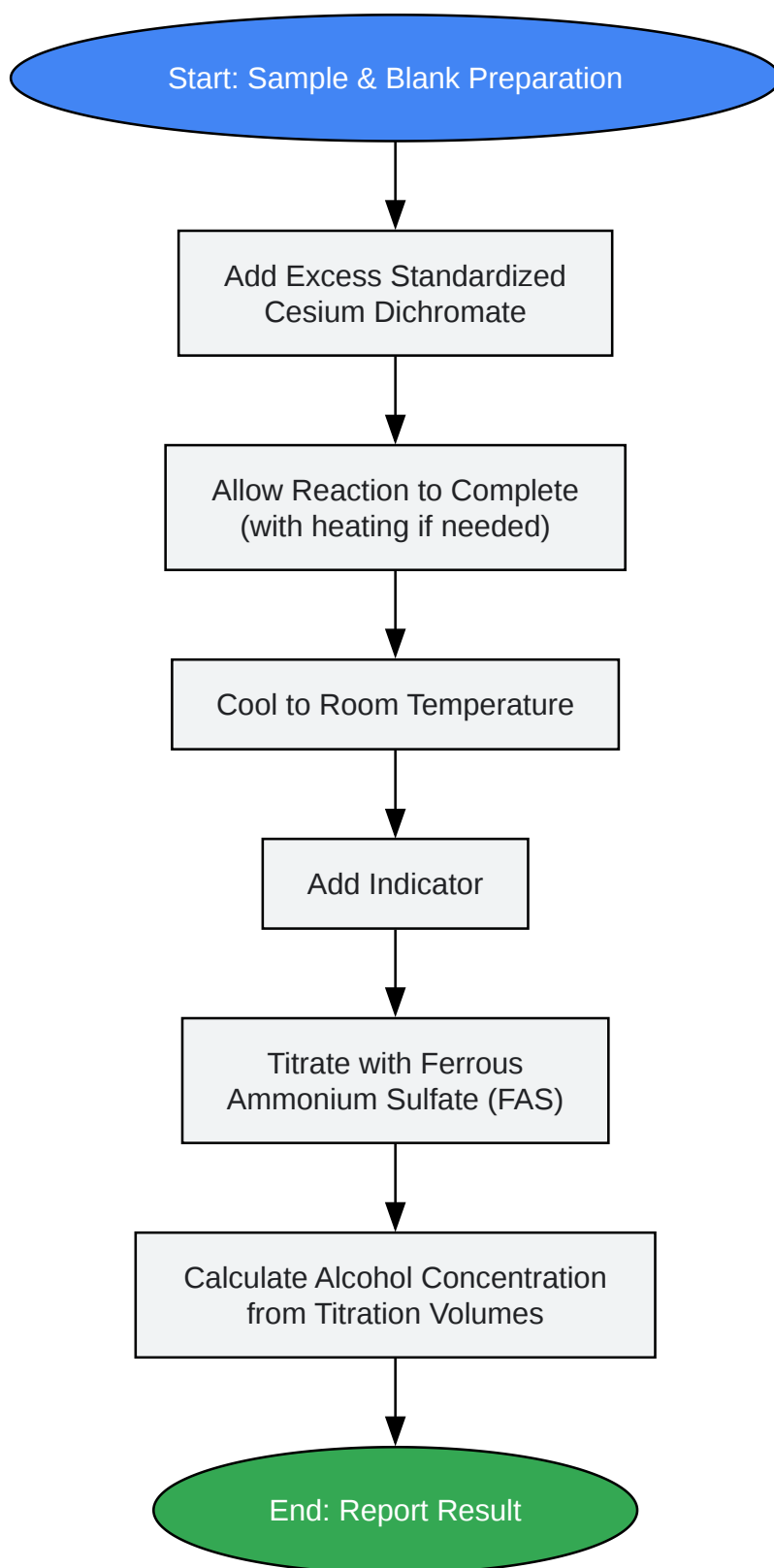
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Caption: Chemical pathway of alcohol oxidation by **cesium dichromate**.



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Caption: Workflow for spectrophotometric alcohol determination.



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Caption: Workflow for titrimetric alcohol determination.

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